

2-Naphthaleneethanol: A Technical Guide to Safety, Handling, and Toxicological Information

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Compound of Interest

Compound Name: **2-Naphthaleneethanol**

Cat. No.: **B072309**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and available toxicological information for **2-Naphthaleneethanol** (CAS No. 1485-07-0). The information is compiled to assist laboratory personnel in performing risk assessments and implementing safe handling procedures.

Chemical and Physical Properties

2-Naphthaleneethanol is a solid aromatic alcohol. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ O	[1][2]
Molecular Weight	172.22 g/mol	[1][3]
Appearance	Solid, powder, off-white	[2][3][4]
Melting Point	61 - 68 °C	[4][5]
Boiling Point	180 - 184 °C at 15-20 mmHg	[3][5]
Purity	98%	[2][3]

Toxicological Data and Hazard Identification

While specific quantitative toxicity data such as LD50 (median lethal dose) for **2-Naphthaleneethanol** is not readily available in the public domain, the compound is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[4\]](#) [\[6\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: Aggregated GHS information provided by companies to ECHA C&L Inventory.[\[4\]](#)

No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Naphthaleneethanol** are not publicly available. However, standardized OECD guidelines are typically followed for such evaluations. Below are summaries of relevant, representative protocols.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute toxic effects of a substance when administered orally at one of several fixed dose levels.[\[7\]](#)

Methodology:

- Animal Selection: Healthy, young adult rodents (usually female rats) are used.[7]
- Fasting: Animals are fasted prior to dosing (e.g., food but not water is withheld overnight for rats).[7]
- Dose Administration: The test substance is administered in a single dose by gavage. The starting dose is selected from fixed levels (5, 50, 300, 2000 mg/kg) based on available information.[7]
- Sighting Study: A preliminary study is conducted on a single animal to determine the appropriate starting dose for the main study.[7]
- Main Study: A group of animals (typically 5) is dosed at the selected starting level. The outcome determines the next step:
 - If no toxicity is observed, the next higher dose is used in another group.
 - If evident toxicity is observed, the test is terminated, and the substance is classified.
 - If mortality occurs, the next lower dose is used in another group.
- Observation Period: Animals are observed for a period of at least 14 days for signs of toxicity, including changes in skin, fur, eyes, and behavior.[7]
- Endpoint: The test allows for the classification of the substance based on the observation of clear signs of toxicity at a specific dose level, rather than using death as the primary endpoint.[7]

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This in vitro method provides information on the potential of a substance to cause skin irritation by using a reconstructed human epidermis model.[3]

Methodology:

- **Test System:** A commercially available, reconstituted human epidermis model that mimics the properties of the upper layers of human skin is used.[3]
- **Application of Test Substance:** A small amount of the test substance is applied topically to the surface of the skin tissue model.[1]
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., up to 4 hours).[1]
- **Viability Assessment:** After exposure, the test substance is rinsed off, and the viability of the skin cells is measured. This is typically done using a vital dye such as MTT, which is converted into a colored formazan product by metabolically active cells.[8]
- **Endpoint:** The substance is identified as an irritant if the cell viability decreases below a defined threshold (e.g., $\leq 50\%$).[8]

Safety and Handling

Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn when handling **2-Naphthaleneethanol**.

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5][9]
Skin Protection	Handle with gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices. Wear a lab coat or other protective clothing.[5]
Respiratory Protection	Respiratory protection is not typically required under normal use with adequate ventilation. If dust is generated and protection from nuisance levels is desired, use type N95 (US) or type P1 (EN 143) dust masks.[5]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.[5][7]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]

First Aid and Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[5]
Skin Contact	Wash off with soap and plenty of water.[5]
Eye Contact	Flush eyes with water as a precaution.[5]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.[5]

In all cases of significant exposure or if symptoms persist, seek medical attention.[[10](#)]

Fire-Fighting Measures

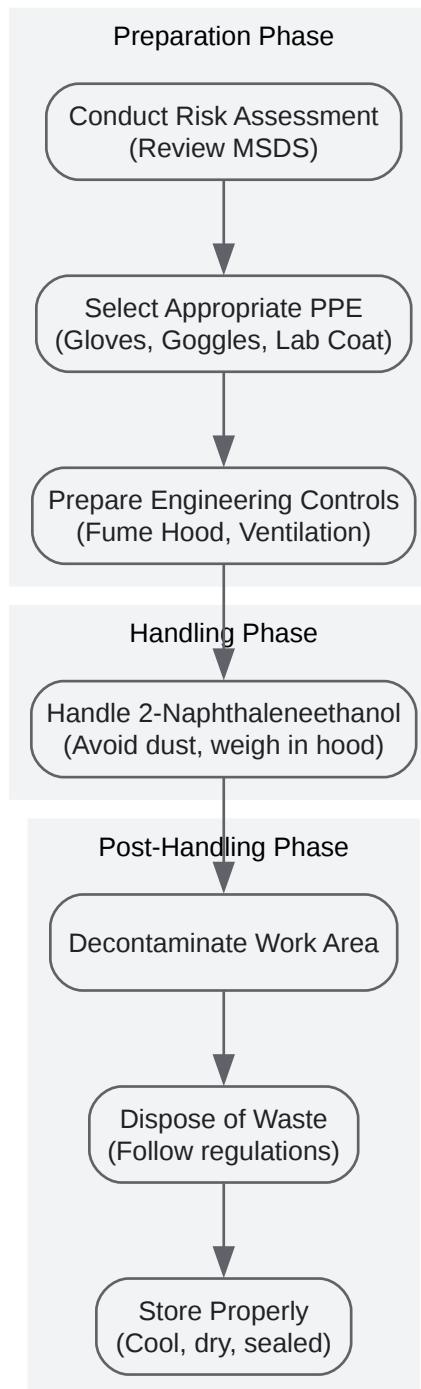
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[5](#)]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [[5](#)]

Accidental Release Measures

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas.[[5](#)]
- Environmental Precautions: Do not let the product enter drains.[[5](#)]
- Cleanup: Sweep up and shovel the material. Keep it in a suitable, closed container for disposal.[[5](#)]

Visualized Workflows

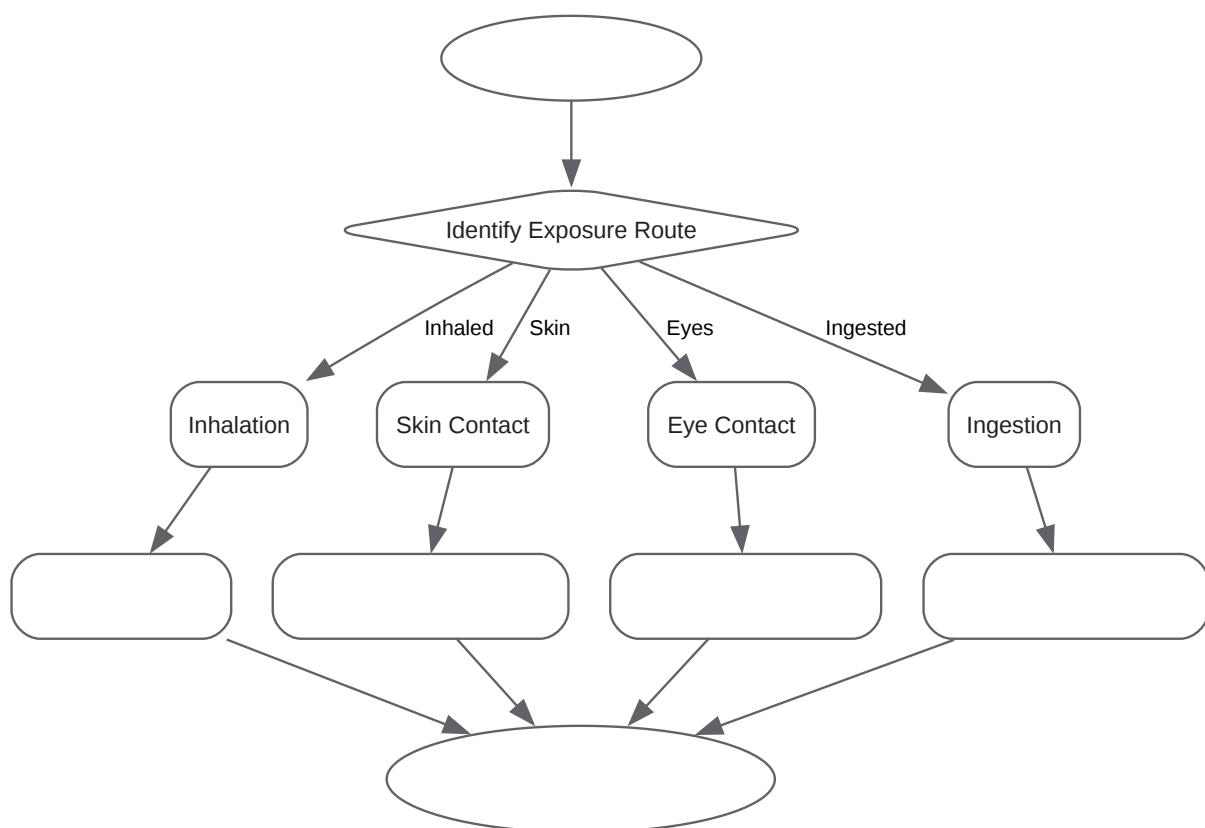
Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **2-Naphthaleneethanol**.

Emergency Response for Exposure



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